

2-Bromo-4-methylthiophene chemical properties

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Compound of Interest

Compound Name: 2-Bromo-4-methylthiophene

Cat. No.: B1283163

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An In-depth Technical Guide to **2-Bromo-4-methylthiophene**

Core Chemical Properties and Data

2-Bromo-4-methylthiophene is a halogenated heterocyclic compound widely utilized as a versatile intermediate in organic synthesis.^[1] Its structural makeup, featuring a thiophene ring substituted with a bromine atom and a methyl group, makes it a valuable building block for the synthesis of pharmaceuticals, agrochemicals, and materials for organic electronics.^[1] The bromine substituent, in particular, provides a reactive site for further molecular functionalization through various coupling reactions.^[1]

Physicochemical Properties

The fundamental physical and chemical properties of **2-Bromo-4-methylthiophene** are summarized below. These properties are critical for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
CAS Number	53119-60-1	[1][2][3]
Molecular Formula	C ₅ H ₅ BrS	[1][2][3]
Molecular Weight	177.06 g/mol	[1][2][3]
Appearance	Colorless to light yellow/orange clear liquid	[1][4]
Boiling Point	62 °C at 10 mmHg	[1]
Density	1.55 g/mL	[1]
Refractive Index	n ₂₀ /D 1.57	[1]
Purity	≥ 95% (GC)	[1][4]

Structural Identifiers

For unambiguous identification in research and documentation, the following structural identifiers are used.

Identifier Type	Identifier	Source
IUPAC Name	2-bromo-4-methylthiophene	[2]
SMILES	<chem>CC1=CSC(=C1)Br</chem>	[2]
InChI	InChI=1S/C ₅ H ₅ BrS/c1-4-2-5(6)7-3-4/h2-3H,1H3	[2]
InChIKey	WQCPSNAAWLHQAE-UHFFFAOYSA-N	[2]

Reactivity and Applications

2-Bromo-4-methylthiophene serves as a key intermediate in the synthesis of more complex molecules. The thiophene ring enhances its reactivity, and the bromine atom allows for a variety of chemical transformations.[1] Its primary applications are found in:

- Organic Synthesis: It is a fundamental building block for creating complex organic structures.
[1]
- Pharmaceutical Development: The compound is used in the discovery and development of new bioactive compounds and potential therapeutics.[1]
- Materials Science: It has applications in the synthesis of conductive polymers and other organic electronic materials.[1]
- Agrochemicals: It is used in the formulation of pesticides and herbicides.[1]

Experimental Protocols

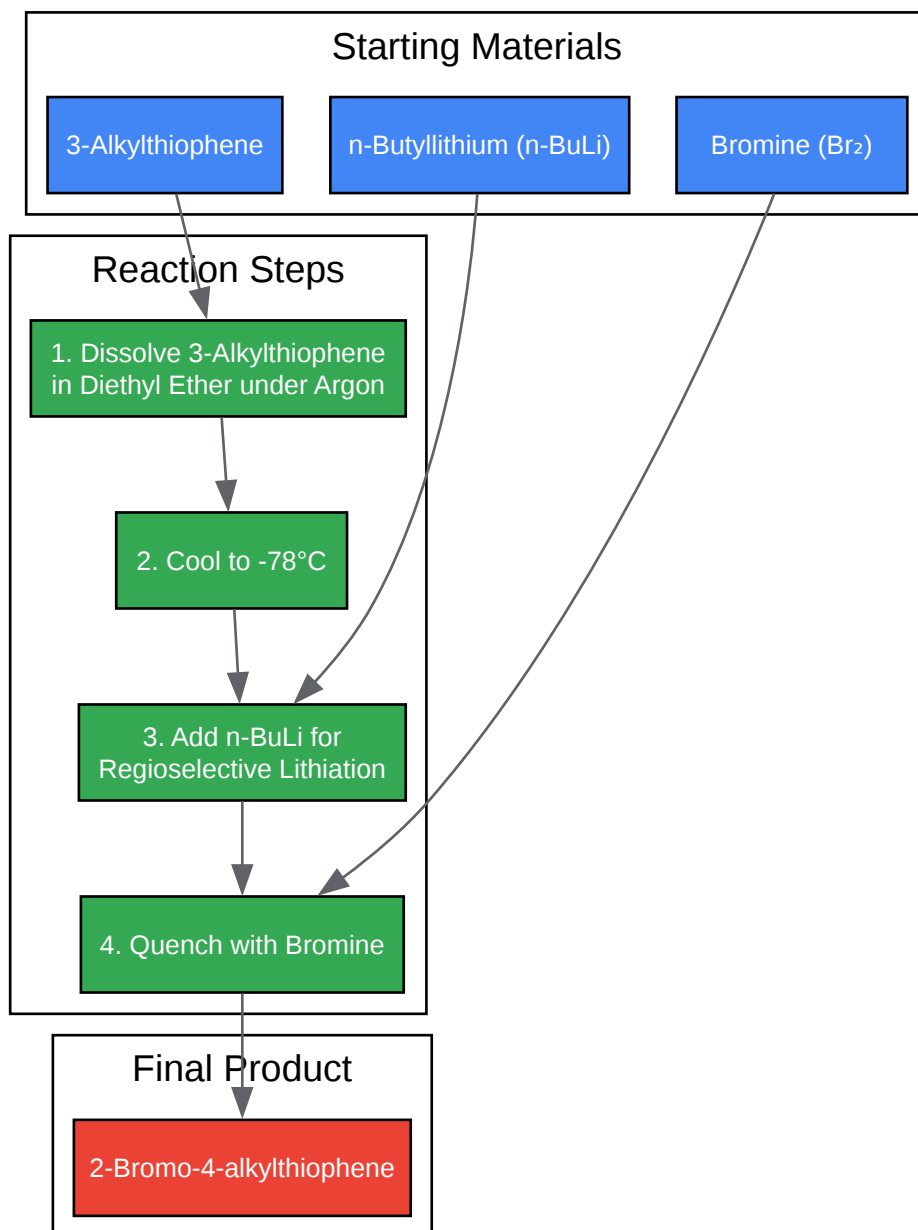
Synthesis of 2-Bromo-4-alkylthiophenes

A straightforward and high-yield method for synthesizing 2-bromo-4-alkylthiophenes involves the regioselective lithiation of 3-alkylthiophenes, followed by quenching with bromine. This protocol has been reported to achieve chemical yields greater than 90%.

Methodology:

- Reaction Setup: All synthetic operations must be conducted under a dry argon atmosphere to exclude moisture and oxygen.
- Lithiation: A solution of the starting material, 3-alkylthiophene, is prepared in an appropriate solvent (e.g., diethyl ether).
- Addition of n-BuLi: The solution is cooled to -78°C . To this, n-butyllithium (n-BuLi) is added dropwise to initiate the regioselective lithiation at the 2-position of the thiophene ring.
- Quenching: After the lithiation is complete, the reaction is quenched by the addition of bromine (Br_2).
- Workup and Purification: The reaction mixture is warmed to room temperature, and standard aqueous workup procedures are followed to isolate the crude product. The final product, 2-bromo-4-alkylthiophene, is purified using appropriate techniques such as distillation or chromatography.

Synthesis Workflow for 2-Bromo-4-alkylthiophene



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Caption: General synthesis workflow for 2-bromo-4-alkylthiophenes.

Safety and Handling

Proper safety precautions are essential when handling **2-Bromo-4-methylthiophene** and related compounds. The available safety data for brominated thiophenes indicates several

potential hazards.

Hazard Type	GHS Information	Source
Acute Toxicity	H302: Harmful if swallowed.	[2]
Eye Damage	H318: Causes serious eye damage.	
Flammability	H227: Combustible liquid.	[4]

Recommended Handling Procedures:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[5] For operations where vapors may be generated, respiratory protection is required.
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][5] The recommended storage temperature is between 2°C and 8°C.[1] Keep away from heat, sparks, and open flames.[4]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[4][5]

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